

Navigating the Nomenclature of Chloroehydrins: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chloroehydrin

CAS No.: 38230-99-8

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For Researchers, Scientists, and Drug Development Professionals

In the intricate landscape of organic chemistry, precise and unambiguous nomenclature is paramount. This guide provides a comprehensive exploration of the nomenclature of **chloroehydrins**, a class of compounds of significant interest in chemical synthesis and drug development. Authored from the perspective of a Senior Application Scientist, this document synthesizes the rigorous rules of the International Union of Pure and Applied Chemistry (IUPAC) with practical insights to empower researchers with a clear and authoritative understanding of **chloroehydrin** naming conventions.

Defining Chloroehydrins: More Than Just a Name

Chloroehydrins are a subclass of halohydrins, which are organic compounds containing both a halogen and a hydroxyl group on adjacent carbon atoms.^{[1][2]} Specifically, in **chloroehydrins**, the halogen is chlorine.^[1] These bifunctional molecules are valuable synthetic intermediates, notably in the production of epoxides and other fine chemicals.^{[3][4]} A classic example is the industrial synthesis of propylene oxide from propylene chlorohydrin.^{[3][4]}

The structural arrangement of a **chloroethydrin** is a vicinal haloalcohol, meaning the chlorine and hydroxyl groups are positioned on neighboring carbons. This proximity of functional groups is key to their chemical reactivity and is the central feature that their nomenclature must accurately describe.

The Cornerstone of Clarity: IUPAC Nomenclature

The IUPAC system provides a systematic and logical approach to naming organic compounds, ensuring that every distinct structure has a unique and universally understood name.^{[5][6][7]}

The naming of **chloroethydrins** adheres to these fundamental principles, which are predicated on identifying the principal functional group, the parent carbon chain, and the nature and location of all substituents.

The Hierarchy of Functional Groups: A Guiding Principle

When a molecule contains more than one type of functional group, IUPAC rules dictate a priority order to determine which group defines the suffix of the compound's name.^{[8][9]} For **chloroethydrins**, the two key functional groups are the hydroxyl group (-OH) and the chlorine atom (-Cl).

The alcohol group takes precedence over the halogen. Consequently, the hydroxyl group dictates the parent name of the molecule, which will end in the suffix "-ol". The chlorine atom is treated as a substituent and is indicated by the prefix "chloro-".

A summarized priority table for relevant functional groups is presented below:

Priority	Functional Group	Suffix (if highest priority)	Prefix (if lower priority)
Higher	Carboxylic Acids	-oic acid	carboxy-
Aldehydes	-al	oxo- or formyl-	
Ketones	-one	oxo-	
Alcohols	-ol	hydroxy-	
Lower	Halogens	(never has suffix priority)	fluoro-, chloro-, bromo-, iodo-
Alkyl groups	(never has suffix priority)	methyl-, ethyl-, etc.	

This table provides a simplified overview. For a comprehensive list, consult the official IUPAC guidelines.

A Step-by-Step Guide to Naming Chloroenhydrins

The systematic naming of a **chloroenhydrin** can be broken down into a logical sequence of steps:

- **Identify the Principal Functional Group:** As established, the hydroxyl (-OH) group is the principal functional group in a **chloroenhydrin**. This determines the suffix of the name will be "-ol".
- **Determine the Parent Carbon Chain:** The longest continuous carbon chain that contains the carbon atom bonded to the hydroxyl group is the parent chain. The name of this alkane chain forms the root of the compound's name (e.g., ethane, propane, butane).
- **Number the Parent Chain:** The chain is numbered from the end that gives the carbon atom bearing the hydroxyl group the lowest possible number.
- **Identify and Locate Substituents:** The chlorine atom is named as a "chloro" substituent. Its position is indicated by the number of the carbon atom to which it is attached. Other substituents, such as alkyl groups, are also identified and their positions numbered.

- Assemble the Full IUPAC Name: The name is constructed in the following order:
 - Substituents are listed alphabetically (e.g., chloro before methyl).
 - The position of each substituent is indicated by a number preceding its name.
 - The parent chain name is appended.
 - The suffix "-ol" is added, with its position indicated by a number before the suffix.

This systematic process is visualized in the following workflow diagram:



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- To cite this document: BenchChem. [Navigating the Nomenclature of Chloroenhydrins: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1158845/docs#navigating-the-nomenclature-of-chloroenhydrins-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1158845/docs#navigating-the-nomenclature-of-chloroenhydrins-an-in-depth-technical-guide)

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